

Application Notes and Protocols for Triethanolamine Sulfate in Topical Drug Delivery Vehicles

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Compound of Interest

Compound Name: Triethanolamine sulfate

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of triethanolamine lauryl sulfate (TEALS) in the formulation of topical drug delivery vehicles. This document includes detailed protocols for formulation, characterization, and in vitro performance testing, along with illustrative data and diagrams to guide researchers in the development of effective and stable topical products.

Introduction to Triethanolamine Lauryl Sulfate (TEALS) in Topical Formulations

Triethanolamine lauryl sulfate is the triethanolamine salt of lauryl sulfuric acid. It is an anionic surfactant widely used in cosmetic and pharmaceutical preparations.[1][2] In topical drug delivery, TEALS serves multiple functions, primarily as an emulsifying agent, a stabilizer, and a surfactant to aid in the formulation of creams, lotions, and gels.[3][4][5] Its ability to reduce surface tension makes it valuable for creating stable emulsions of otherwise immiscible liquids like oil and water.[3][4]

Key Functions of TEALS in Topical Drug Delivery Vehicles:

- **Emulsification:** TEALS is crucial for the formation and stabilization of emulsions, such as creams and lotions, by preventing the separation of oil and water phases.[5]

- Surfactant and Cleansing Agent: It helps in the removal of dirt and oils from the skin.[1]
- Wetting Agent: TEALS improves the spreadability of the formulation on the skin.[3]
- Potential Permeation Enhancement: As a surfactant, TEALS may interact with the stratum corneum, potentially enhancing the penetration of active pharmaceutical ingredients (APIs). [4]

Safety and Regulatory Considerations:

TEALS is considered safe for use in cosmetic and topical formulations at concentrations up to 10.5%; higher concentrations may cause skin irritation.[1][2][6] It is important to note that formulations containing TEALS should not include N-nitrosating agents to avoid the formation of nitrosamines.[2]

Physicochemical Properties and Characterization

The physicochemical properties of a topical formulation are critical to its performance and stability. The inclusion of TEALS can influence these characteristics.

Table 1: Physicochemical Characterization of a Representative Topical Cream Formulation Containing TEALS

Parameter	Specification	Typical Result	Analytical Method
Appearance	Homogeneous, smooth white cream	Conforms	Visual Inspection
pH	5.5 - 7.0	6.2	pH meter
Viscosity (cP)	20,000 - 50,000	35,000	Brookfield Viscometer
Spreadability (g.cm/s)	10 - 20	15	Parallel plate method
Globule Size (µm)	1 - 10	4.5	Optical Microscopy
Drug Content (%)	95.0 - 105.0	99.5%	HPLC

Experimental Protocols

The following sections provide detailed protocols for the formulation and evaluation of topical drug delivery vehicles containing TEALS.

Formulation Protocol: Oil-in-Water (o/w) Emulsion (Cream)

This protocol describes the preparation of a 100g batch of a topical cream containing a model lipophilic API.

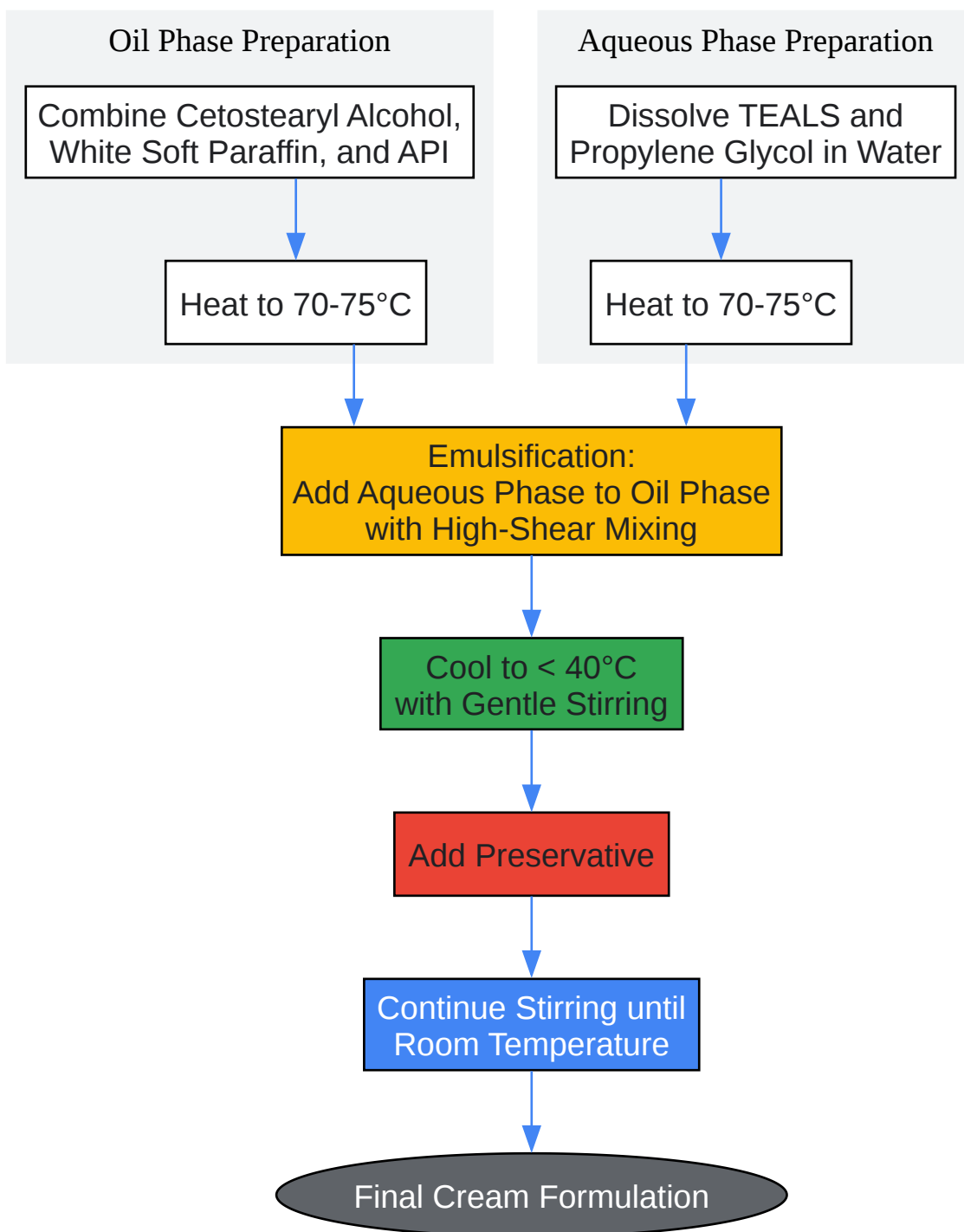
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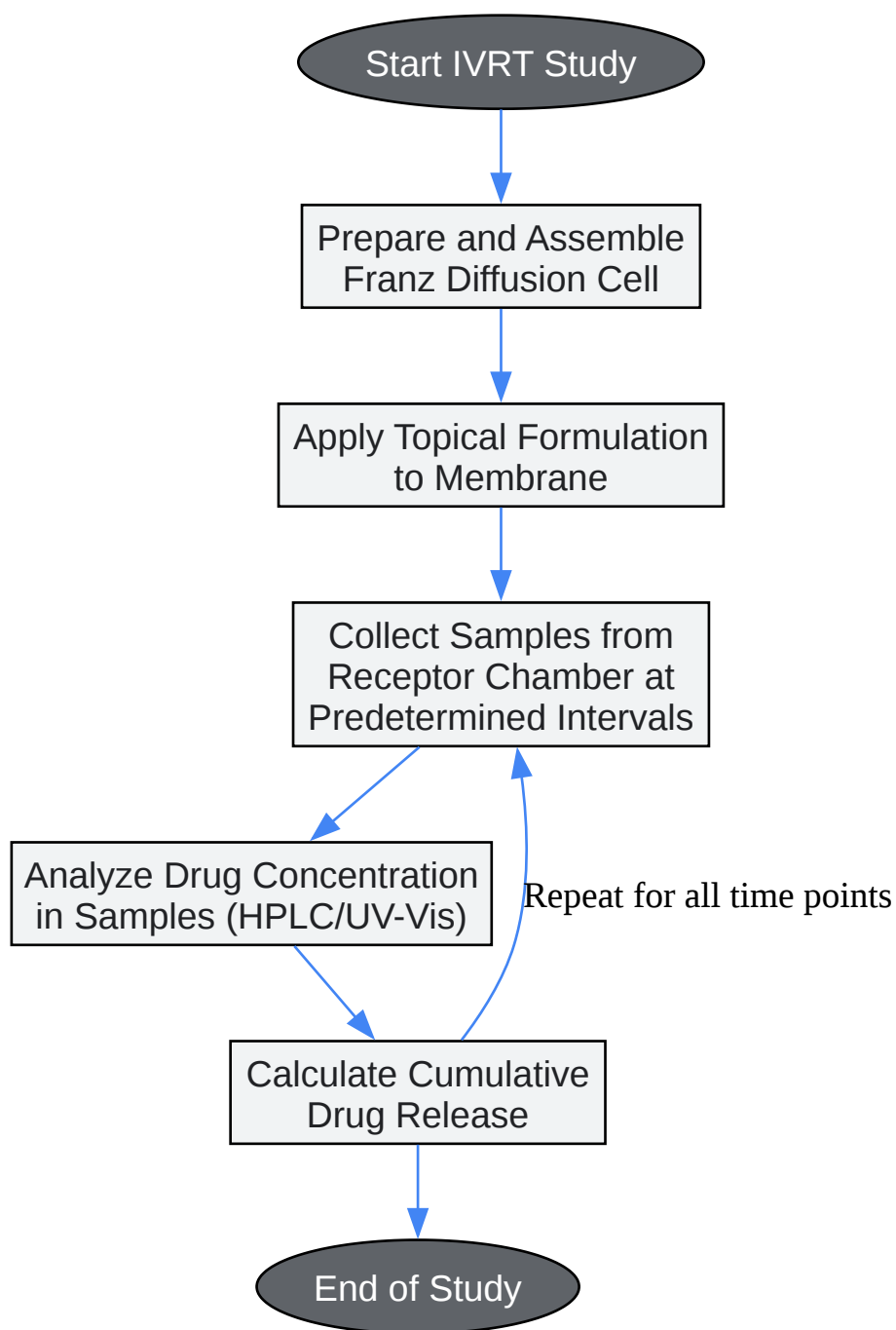
- Oil Phase:
 - Cetostearyl alcohol: 10.0 g
 - White soft paraffin: 15.0 g
 - Lipophilic API: 1.0 g
- Aqueous Phase:
 - Triethanolamine Lauryl Sulfate (TEALS): 5.0 g
 - Propylene glycol: 5.0 g
 - Purified Water: q.s. to 100 g
- Preservative:
 - Phenoxyethanol: 0.5 g

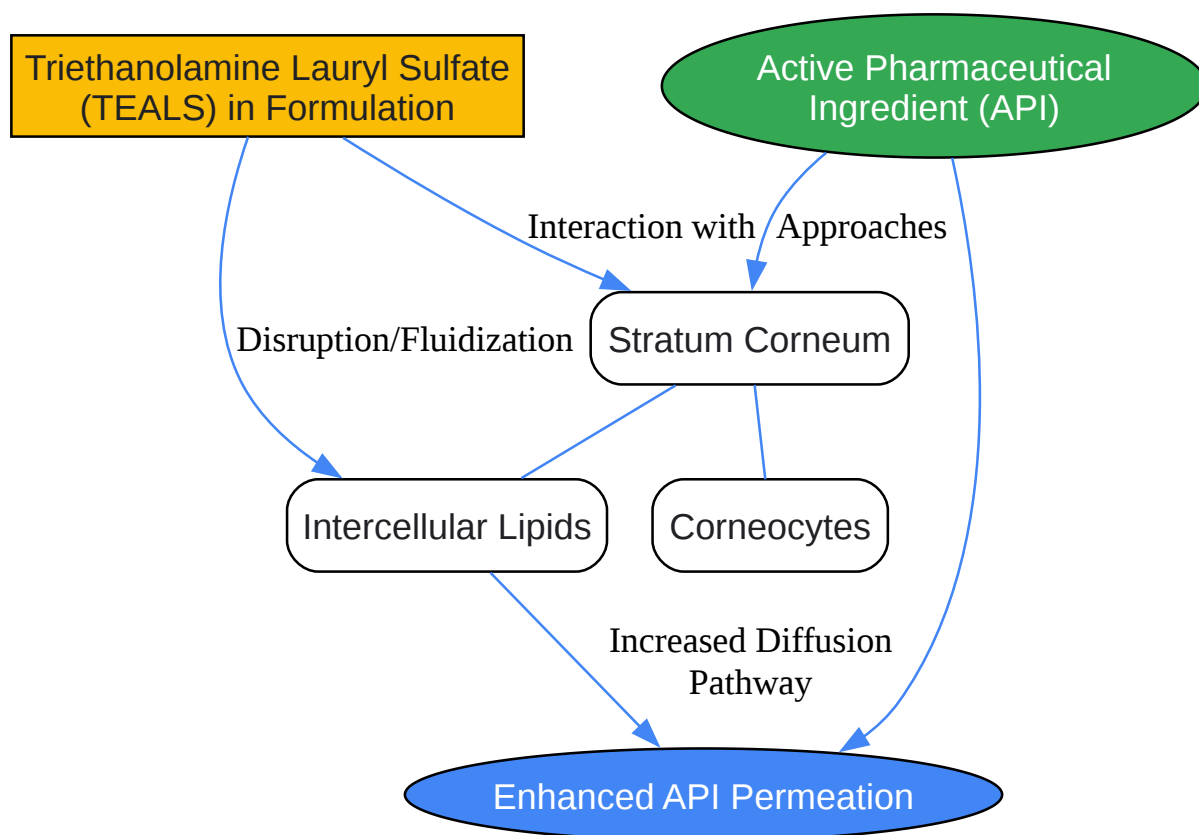
Procedure:

- Oil Phase Preparation: In a clean, dry beaker, combine the cetostearyl alcohol, white soft paraffin, and the lipophilic API. Heat the mixture to 70-75°C in a water bath with continuous stirring until all components are melted and uniformly mixed.

- **Aqueous Phase Preparation:** In a separate beaker, dissolve the TEALS and propylene glycol in purified water. Heat this aqueous phase to 70-75°C.
- **Emulsification:** Slowly add the hot aqueous phase to the hot oil phase with continuous high-shear mixing using a homogenizer. Continue homogenization for 10-15 minutes to form a uniform emulsion.
- **Cooling:** Allow the emulsion to cool down to room temperature with gentle, continuous stirring.
- **Preservative Addition:** When the temperature of the emulsion is below 40°C, add the phenoxyethanol and stir until it is completely dispersed.
- **Final Mixing:** Continue gentle stirring until the cream reaches room temperature and has a consistent, smooth texture.







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